

# Application Notes and Protocols: Synthesis of (E)-5-decen-1-ol

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## Compound of Interest

Compound Name: (E)-5-Decen-1-yne

Cat. No.: B15344802

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## Abstract

This document provides detailed protocols for the synthesis of (E)-5-decen-1-ol, a compound of interest for researchers in pheromone synthesis and as a building block in organic chemistry. The primary method detailed is the stereoselective reduction of 5-decyn-1-ol using a dissolving metal reduction with sodium in liquid ammonia to yield the target (E)-alkene. An optional protocol for the synthesis of the precursor, 5-decyn-1-ol, is also provided for instances where the starting material is not commercially available.

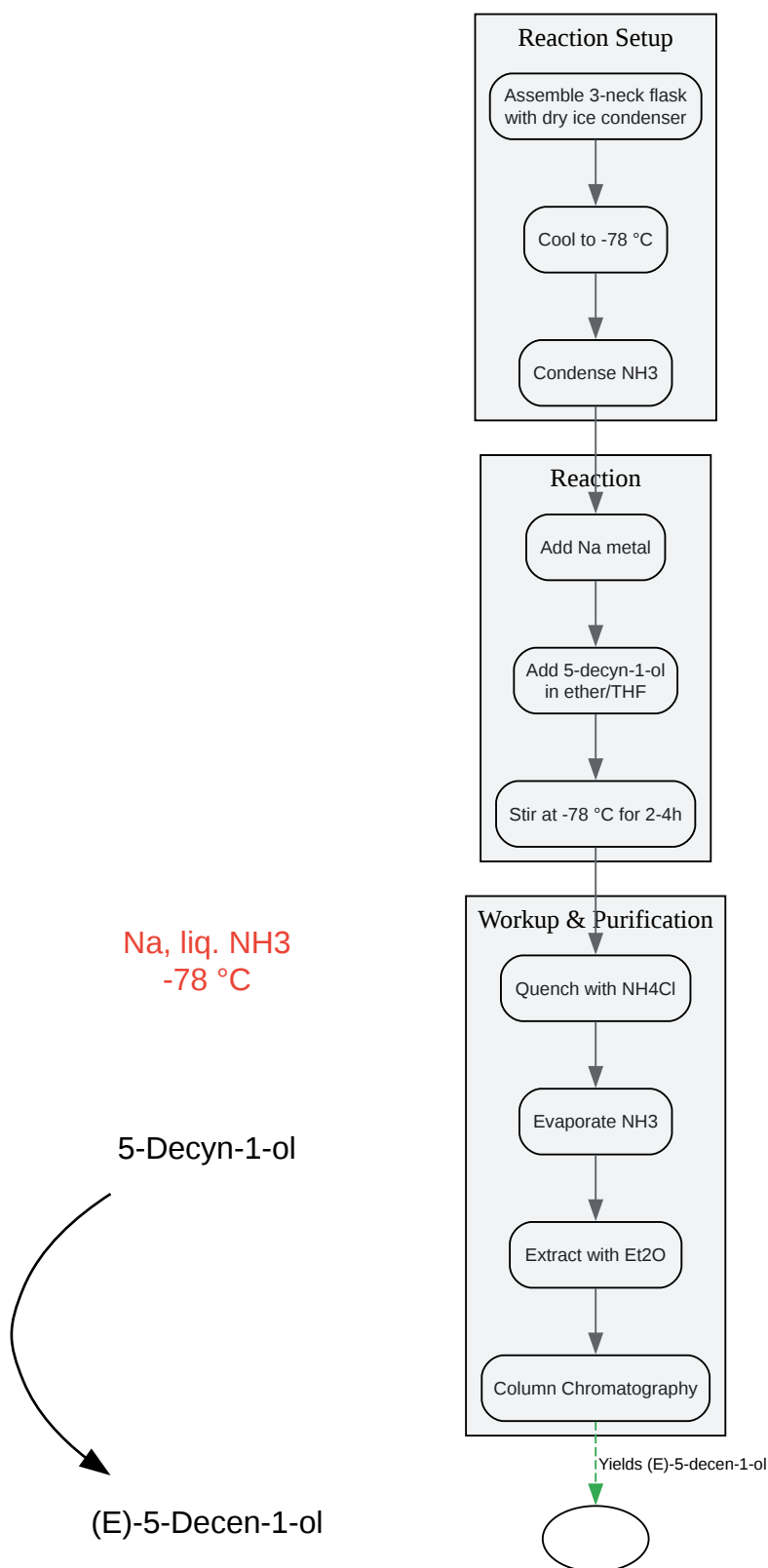
## Introduction

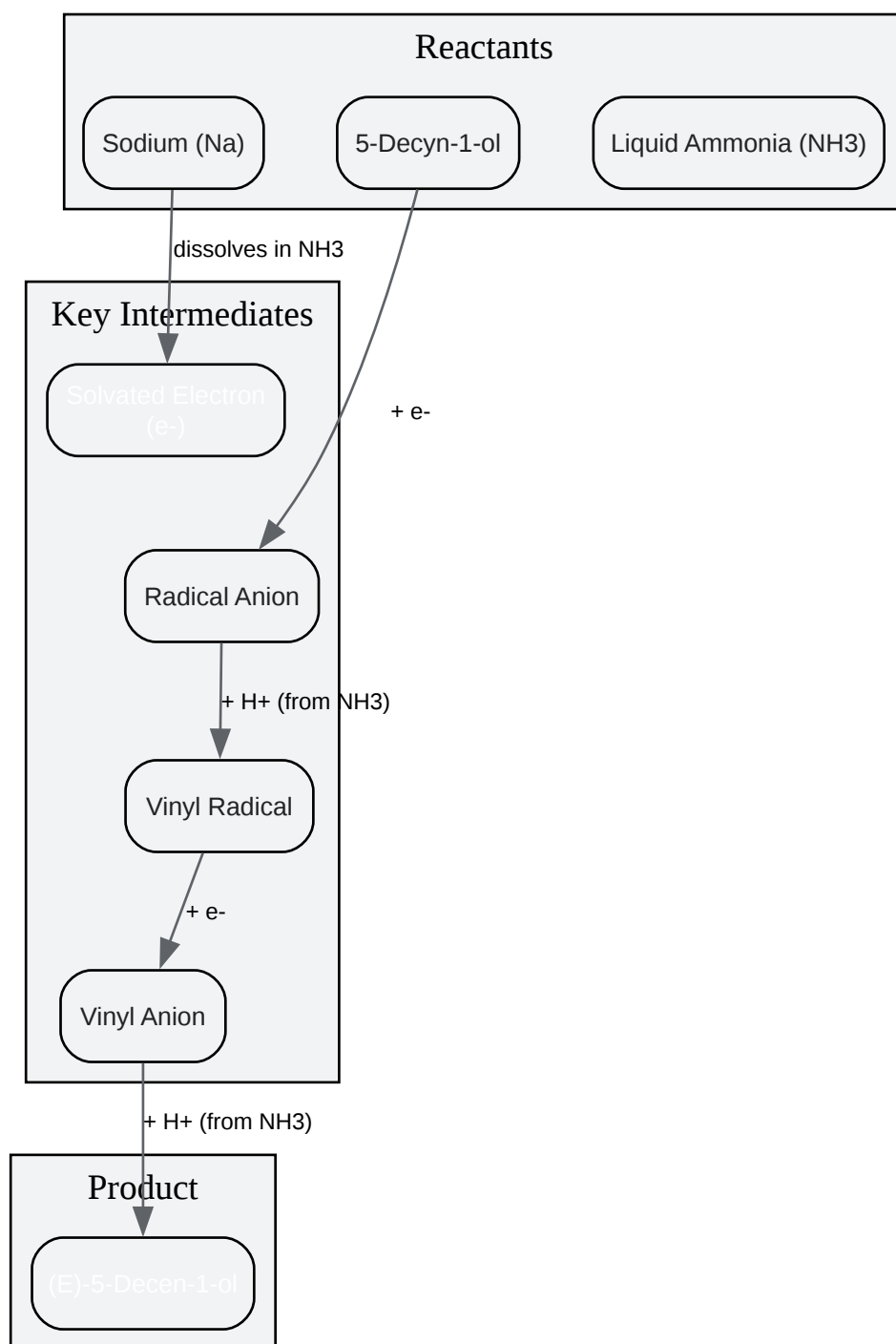
(E)-5-decen-1-ol is a long-chain unsaturated alcohol. The stereoselective synthesis of (E)-alkenes is a common challenge in organic synthesis. One of the most reliable methods for achieving this is the reduction of an internal alkyne using an alkali metal, typically sodium or lithium, dissolved in liquid ammonia.<sup>[1][2]</sup> This reaction, known as a dissolving metal reduction or Birch reduction of alkynes, proceeds via a radical anion intermediate, which preferentially adopts a trans configuration to minimize steric repulsion, leading to the formation of the (E)-alkene.<sup>[2]</sup>

This application note provides a detailed experimental procedure for the conversion of 5-decyn-1-ol to (E)-5-decen-1-ol in high yield and stereoselectivity.

## Reaction Scheme

The overall transformation is the selective reduction of the alkyne functionality in 5-decyn-1-ol to an (E)-alkene.





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## References

- 1. Birch reduction - Wikipedia [en.wikipedia.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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